

# Mechanism of Action & Scientific Rationale

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## Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

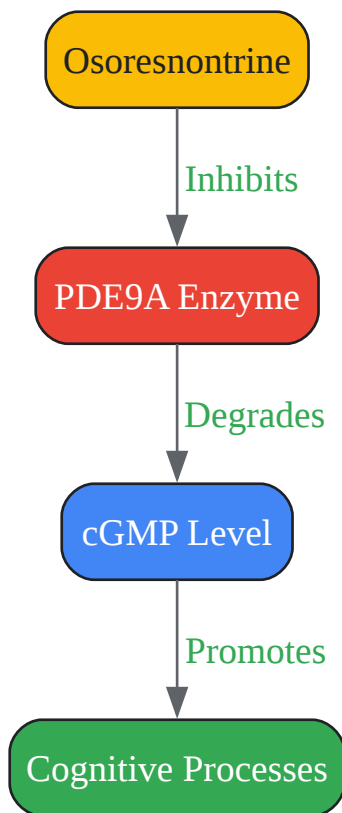
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**Osoresnontrine** is designed to specifically inhibit the PDE9A enzyme [1]. This mechanism is central to its potential therapeutic effects in cognitive disorders.

- **PDE9A Function:** The PDE9A enzyme selectively hydrolyzes and inactivates cyclic guanosine monophosphate (cGMP) in the brain. cGMP is a crucial secondary messenger involved in **synaptic plasticity, learning, and long-term memory** [1].
- **Therapeutic Rationale:** By inhibiting PDE9A, **Osoresnontrine** is expected to increase cGMP levels in the brain. This enhancement of cGMP signaling is hypothesized to support cognitive function, making it a potential treatment for cognitive deficits in conditions like **Alzheimer's disease and schizophrenia** [1].

The diagram below illustrates the proposed signaling pathway and drug target.



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*Proposed mechanism of **Osoresnontrine** action via PDE9A inhibition.*

## Clinical Trial Landscape

As an investigational drug, **Osoresnontrine** has been evaluated in several clinical trials. The table below summarizes the key studies identified.

Condition	Phase	Status	Purpose
Schizophrenia	2	Completed	Treatment efficacy & safety [1]
Schizophrenia	2	Terminated	Treatment (reason not specified) [1]
Alzheimer's Disease	1	Completed	Treatment [1]
Psychosis	2	Terminated	Prevention [1]

## Research and Development Considerations

For researchers in the field, the following points are critical:

- **Current Status:** The development of **Osoresnontrine** appears to have encountered challenges, as indicated by two **terminated Phase 2 trials**. The specific reasons for termination (e.g., efficacy, safety, or strategic decisions) are not detailed in the available public data and would require further investigation [1].
- **Therapeutic Potential:** The ongoing research into PDE9A inhibition for cognitive disorders underscores the scientific interest in this pathway. However, the clinical translatability and benefit-risk profile of **Osoresnontrine** remain unestablished [1].

The information available from published sources is primarily limited to drug structure, mechanism, and trial status. Detailed experimental protocols, efficacy data, and safety profiles from clinical trials are not publicly available in these search results.

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## References

1. Osoresnontrine: Uses, Interactions, Mechanism of Action [go.drugbank.com]

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